

THRX-194556 solubility and stability issues

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Compound of Interest

Compound Name: *THRX-194556*

Cat. No.: *B15616648*

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Disclaimer: The compound "**THRX-194556**" is not found in publicly available chemical databases. The information provided here is based on the properties of Phenyl trans-beta-styryl sulfone (CAS: 16212-06-9), which is the likely identity of this compound based on initial searches. The available data on its specific solubility and stability is limited; therefore, some guidance is based on general chemical principles for crystalline organic solids.

Frequently Asked Questions (FAQs)

Q1: What is Phenyl trans-beta-styryl sulfone?

Phenyl trans-beta-styryl sulfone is an organic compound with the molecular formula C₁₄H₁₂O₂S.^[1] It is a crystalline solid, typically appearing as a white to pale brown powder.^[2]^[3] It is used as a building block in proteomics research and as a reagent in various organic synthesis reactions.^[4]^[5]

Q2: What are the basic physical properties of this compound?

- Molecular Weight: 244.31 g/mol ^[6]
- Appearance: White to cream or pale brown crystals or powder^[2]^[3]

- Melting Point: 73-76 °C[2]

Q3: What are the recommended storage conditions?

The compound is considered stable under standard conditions.[3] It is recommended to store it at ambient temperature in a cool, dry place with the container tightly sealed.[4] One supplier suggests a shelf life of up to 1095 days under proper storage.[7]

Q4: What are the known safety hazards?

Phenyl trans-beta-styryl sulfone is known to cause skin and serious eye irritation.[6] Standard laboratory safety precautions, including the use of personal protective equipment (PPE) such as gloves and safety glasses, should be followed during handling. It is incompatible with strong oxidizing agents.[4][5]

Troubleshooting Guide: Solubility and Stability Issues

Issue 1: Compound is not dissolving in the chosen solvent.

- Possible Cause 1: Incorrect Solvent Choice.
 - Recommendation: While the compound is reported to be soluble in most common organic solvents, its aqueous solubility is expected to be low.[3][5] For polar organic solvents, consider Dimethyl Sulfoxide (DMSO) or N,N-Dimethylformamide (DMF), which are effective for many crystalline organic compounds. A related compound, phenyl sulfone, shows good solubility in acetone and DMSO.[8]
- Possible Cause 2: Insufficient Sonication or Agitation.
 - Recommendation: Ensure the solution is being adequately mixed. Use a vortex mixer or an ultrasonic bath to aid dissolution. Gentle warming may also be effective, but see the stability considerations below.
- Possible Cause 3: Solution is Saturated.

- Recommendation: The concentration may be too high for the chosen solvent. Try preparing a more dilute solution. Refer to the solubility data table below and consider performing a solubility test to determine the approximate saturation point in your solvent of choice.

Issue 2: Precipitate forms after adding the stock solution to an aqueous buffer.

- Possible Cause: Low Aqueous Solubility.
 - Recommendation: This is a common issue when diluting a stock solution (e.g., in DMSO) into an aqueous medium. To mitigate this, ensure the final concentration of the organic solvent (like DMSO) in the aqueous buffer is as low as possible (typically <0.5%) while still maintaining the compound's solubility. It may also be helpful to add the stock solution to the vigorously stirring aqueous buffer to promote rapid dispersion.

Issue 3: Suspected degradation of the compound in solution.

- Possible Cause 1: Instability in Solution.
 - Recommendation: While the solid is stable, its stability in various solvents, particularly over time, is not well-documented. It is best practice to prepare stock solutions fresh for each experiment. If storage is necessary, store aliquots at -20°C or -80°C to minimize degradation. Avoid repeated freeze-thaw cycles.
- Possible Cause 2: Exposure to Light or Incompatible Materials.
 - Recommendation: Protect solutions from direct light by using amber vials or covering containers with foil. Ensure that the compound is not exposed to strong oxidizing agents.

[\[4\]](#)[\[5\]](#)

Data and Protocols

Solubility Data

Quantitative solubility data for Phenyl trans-beta-styryl sulfone is not readily available in the public domain. The table below provides qualitative descriptions. Researchers are encouraged to perform their own solubility tests.

Solvent	Solubility	Notes
Water	Expected to be low/insoluble	The molecule is predominantly non-polar.
DMSO	Reported as soluble	A common solvent for preparing high-concentration stock solutions.
DMF	Reported as soluble[3]	Another common polar aprotic solvent for stock solutions.
Ethanol	Likely soluble	General-purpose organic solvent.
Acetone	Likely soluble	A related compound, phenyl sulfone, is soluble in acetone. [8]
Other Organic Solvents	Reported as generally soluble[5]	Includes solvents like methanol, isopropanol, etc.

Stability and Storage Summary

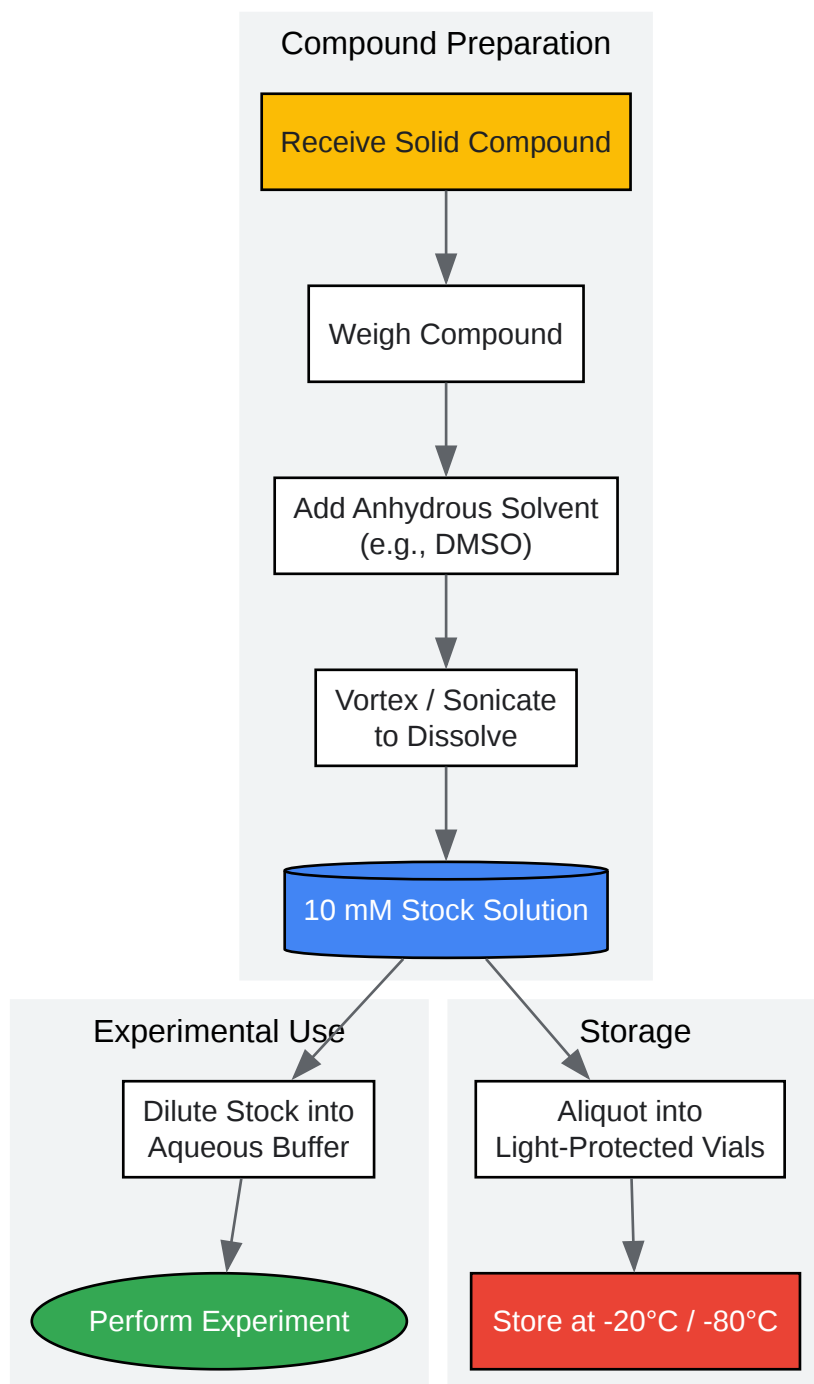
Form	Condition	Recommendation	Reference
Solid	Ambient Temperature	Store in a cool, dry place in a well-sealed container.	[4]
Solid	Shelf Life	Up to 3 years under proper conditions.	[7]
In Solution	Storage	Prepare fresh. If necessary, store aliquots at -20°C or -80°C.	General Best Practice
In Solution	Light Exposure	Protect from light to prevent potential photodegradation.	General Best Practice
General	Incompatibilities	Avoid contact with strong oxidizing agents.	[4][5]

General Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

- Preparation: Allow the vial of solid Phenyl trans-beta-styryl sulfone to equilibrate to room temperature before opening to prevent moisture condensation.
- Weighing: On a calibrated analytical balance, accurately weigh out a desired amount of the compound (e.g., 2.44 mg).
- Dissolution: Add the appropriate volume of high-purity, anhydrous DMSO to achieve the target concentration. For 2.44 mg, add 1 mL of DMSO to make a 10 mM stock solution.
- Mixing: Cap the vial tightly and vortex thoroughly. Use a sonicator bath for 5-10 minutes if immediate dissolution does not occur.
- Inspection: Visually inspect the solution to ensure there are no visible solid particles. The solution should be clear.

- Storage: If not for immediate use, dispense the stock solution into single-use aliquots in amber vials and store at -20°C or -80°C.

Visualizations



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